

Commercial Suppliers of Fenoxycarb-d3 for Research: A Technical Guide

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Compound of Interest

Compound Name: Fenoxycarb-d3

Cat. No.: B13838377

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Fenoxycarb-d3**, a deuterated internal standard crucial for the accurate quantification of the insecticide Fenoxycarb in various research applications. This document details product specifications from leading suppliers, outlines a comprehensive experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS), and presents a visual workflow to guide researchers.

Commercial Supplier and Product Specifications

Fenoxycarb-d3 is available from specialized chemical suppliers. The following tables summarize the technical data for **Fenoxycarb-d3** offered by prominent vendors, allowing for a clear comparison of their product specifications.

Cayman Chemical

Parameter	Specification
Product Name	Fenoxycarb-d3
CAS Number	2468639-22-5[1]
Molecular Formula	C ₁₇ H ₁₆ D ₃ NO ₄ [1]
Formula Weight	304.4[1]
Purity	≥99% deuterated forms (d ₁ -d ₃)[1]
Format	Crystalline Solid
Intended Use	Internal standard for the quantification of fenoxycarb by GC- or LC-MS[1]
Storage Temperature	-20°C
Stability	≥ 4 years
Solubility	Slightly soluble in Chloroform and Methanol

LGC Standards

Parameter	Specification
Product Name	Fenoxycarb-d3
Synonyms	Eclipse-d3
Molecular Formula	C ₁₇ D ₃ H ₁₆ NO ₄
Molecular Weight	304.36
Purity	>95% (HPLC)
Format	Neat Solid
Available Pack Sizes	1 mg, 5 mg, 10 mg
Storage Temperature	+4°C

Experimental Protocol: Quantification of Fenoxycarb using Fenoxycarb-d3 as an Internal Standard by LC-MS

This protocol provides a general methodology for the use of **Fenoxycarb-d3** as an internal standard for the accurate quantification of Fenoxycarb in a given sample matrix. Researchers should optimize the parameters based on their specific instrumentation and sample type.

Materials and Reagents

- Fenoxycarb standard (for calibration curve)
- **Fenoxycarb-d3** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Sample matrix (e.g., plasma, tissue homogenate, environmental sample extract)

Preparation of Stock Solutions

- Fenoxycarb Stock Solution (1 mg/mL): Accurately weigh 1 mg of Fenoxycarb standard and dissolve it in 1 mL of methanol.
- **Fenoxycarb-d3** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh 1 mg of **Fenoxycarb-d3** and dissolve it in 1 mL of methanol.

Preparation of Working Solutions

- Fenoxycarb Working Solutions (for Calibration Curve): Prepare a series of working solutions by serially diluting the Fenoxycarb stock solution with a 50:50 mixture of acetonitrile and water to achieve concentrations ranging from 1 ng/mL to 1000 ng/mL.

- **Fenoxycarb-d3** Internal Standard (IS) Working Solution (100 ng/mL): Dilute the **Fenoxycarb-d3** stock solution with a 50:50 mixture of acetonitrile and water to a final concentration of 100 ng/mL.

Sample Preparation

- Spiking: To 100 µL of each sample, calibration standard, and quality control sample, add 10 µL of the 100 ng/mL **Fenoxycarb-d3** internal standard working solution.
- Protein Precipitation (for biological matrices): Add 300 µL of cold acetonitrile to each sample.
- Vortexing: Vortex each sample for 1 minute to ensure thorough mixing and precipitation of proteins.
- Centrifugation: Centrifuge the samples at 10,000 x g for 10 minutes at 4°C.
- Supernatant Transfer: Carefully transfer the supernatant to a new set of vials for LC-MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A suitable gradient to separate Fenoxycarb from matrix components (e.g., 5% B to 95% B over 5 minutes).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.

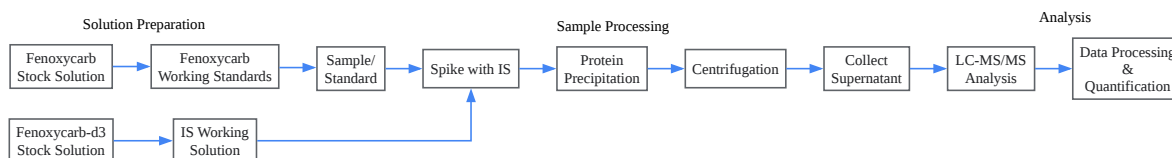
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Fenoxycarb: Precursor ion (Q1) m/z → Product ion (Q3) m/z (to be determined by infusion of the standard).
 - **Fenoxycarb-d3**: Precursor ion (Q1) m/z → Product ion (Q3) m/z (to be determined by infusion of the standard, expected to be +3 Da compared to Fenoxycarb).

Data Analysis

- Integrate the peak areas for both Fenoxycarb and **Fenoxycarb-d3** for each sample, standard, and quality control.
- Calculate the ratio of the peak area of Fenoxycarb to the peak area of **Fenoxycarb-d3**.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the Fenoxycarb standards.
- Determine the concentration of Fenoxycarb in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for the quantification of Fenoxycarb using **Fenoxycarb-d3** as an internal standard.

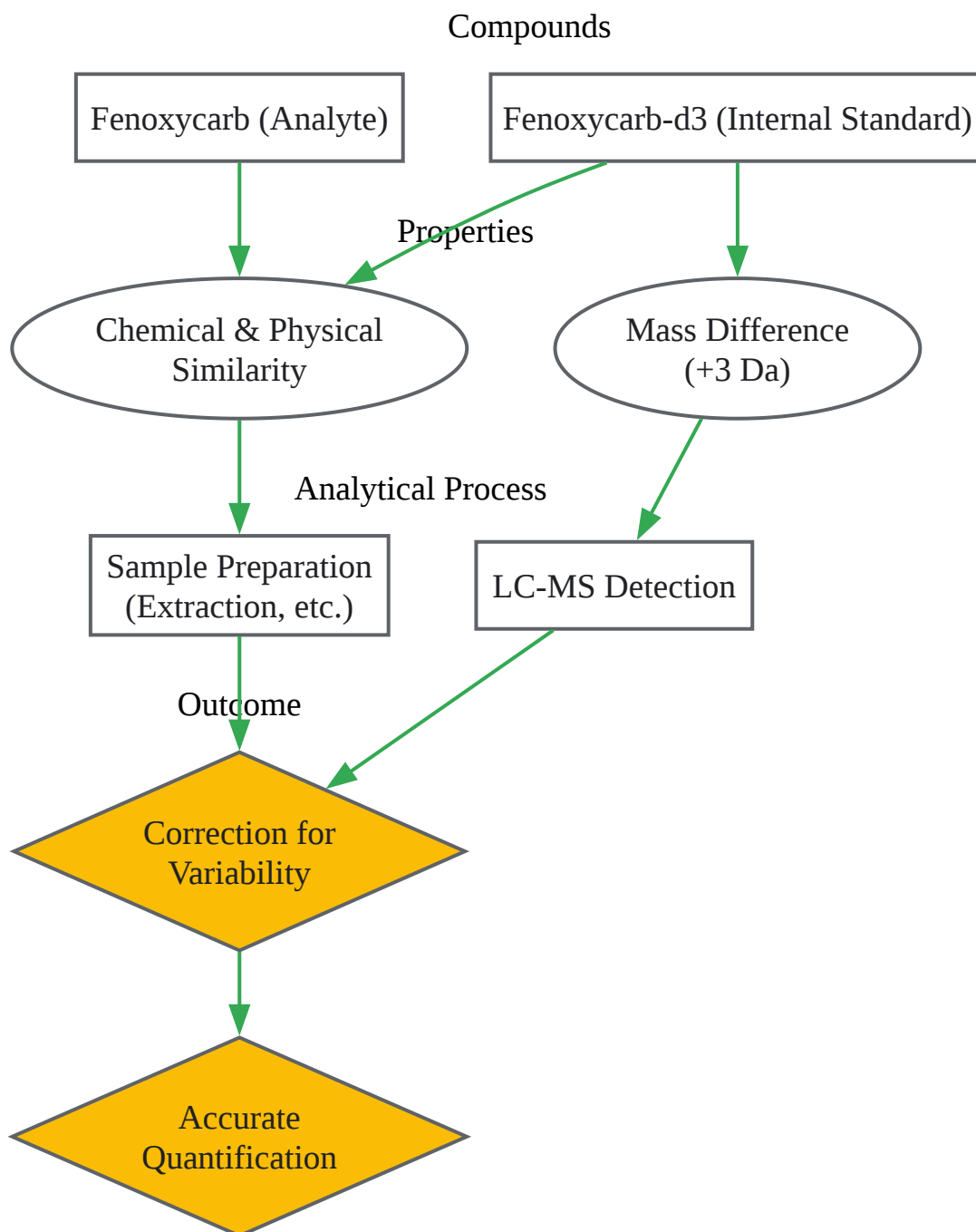


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Caption: Experimental workflow for Fenoxycarb quantification.

Signaling Pathways and Logical Relationships

As **Fenoxycarb-d3** is an analytical standard, its direct interaction with signaling pathways is not its primary application. However, understanding the mechanism of action of the parent compound, Fenoxycarb, is relevant. Fenoxycarb acts as an insect growth regulator, mimicking the action of juvenile hormone. This disrupts the normal development and molting processes in insects. The logical relationship for its use as an internal standard is based on its chemical and physical similarity to Fenoxycarb, ensuring that it behaves similarly during sample preparation and analysis, thus correcting for variations.



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Caption: Logic of using **Fenoxycarb-d3** as an internal standard.

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References

- 1. caymanchem.com [caymanchem.com]
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